

# 4-Cyclopropoxybenzoic Acid: A Versatile Building Block in Modern Organic Synthesis

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Cyclopropoxybenzoic acid

Cat. No.: B155675

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Cyclopropoxybenzoic acid**, a substituted aromatic carboxylic acid, has emerged as a valuable building block in organic synthesis, particularly in the realm of drug discovery and development. Its unique structural motif, featuring a cyclopropoxy group attached to a benzoic acid core, imparts favorable physicochemical and pharmacological properties to parent molecules. The cyclopropyl group, a bioisostere of larger alkyl or phenyl groups, can enhance metabolic stability, improve binding affinity to biological targets, and modulate lipophilicity. This technical guide provides a comprehensive overview of the synthesis, properties, and applications of **4-cyclopropoxybenzoic acid**, with a focus on its utility in the design and synthesis of novel therapeutic agents.

## Physicochemical Properties

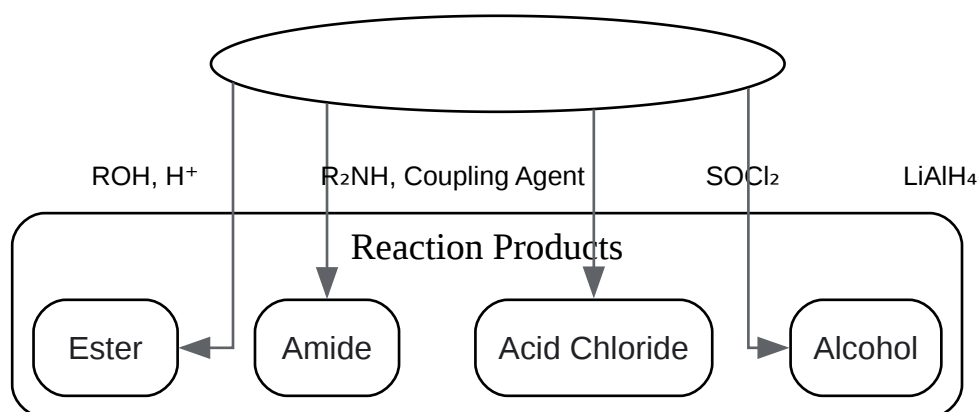
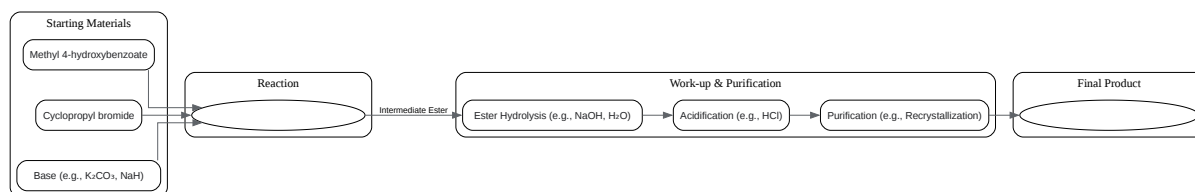
While extensive experimental data for **4-cyclopropoxybenzoic acid** is not readily available in public literature, its properties can be inferred from closely related analogs and computational predictions. A summary of key identifiers and predicted properties is presented in Table 1. The octanol-water partition coefficient (LogP) suggests a moderate lipophilicity, a crucial parameter for drug absorption and distribution.

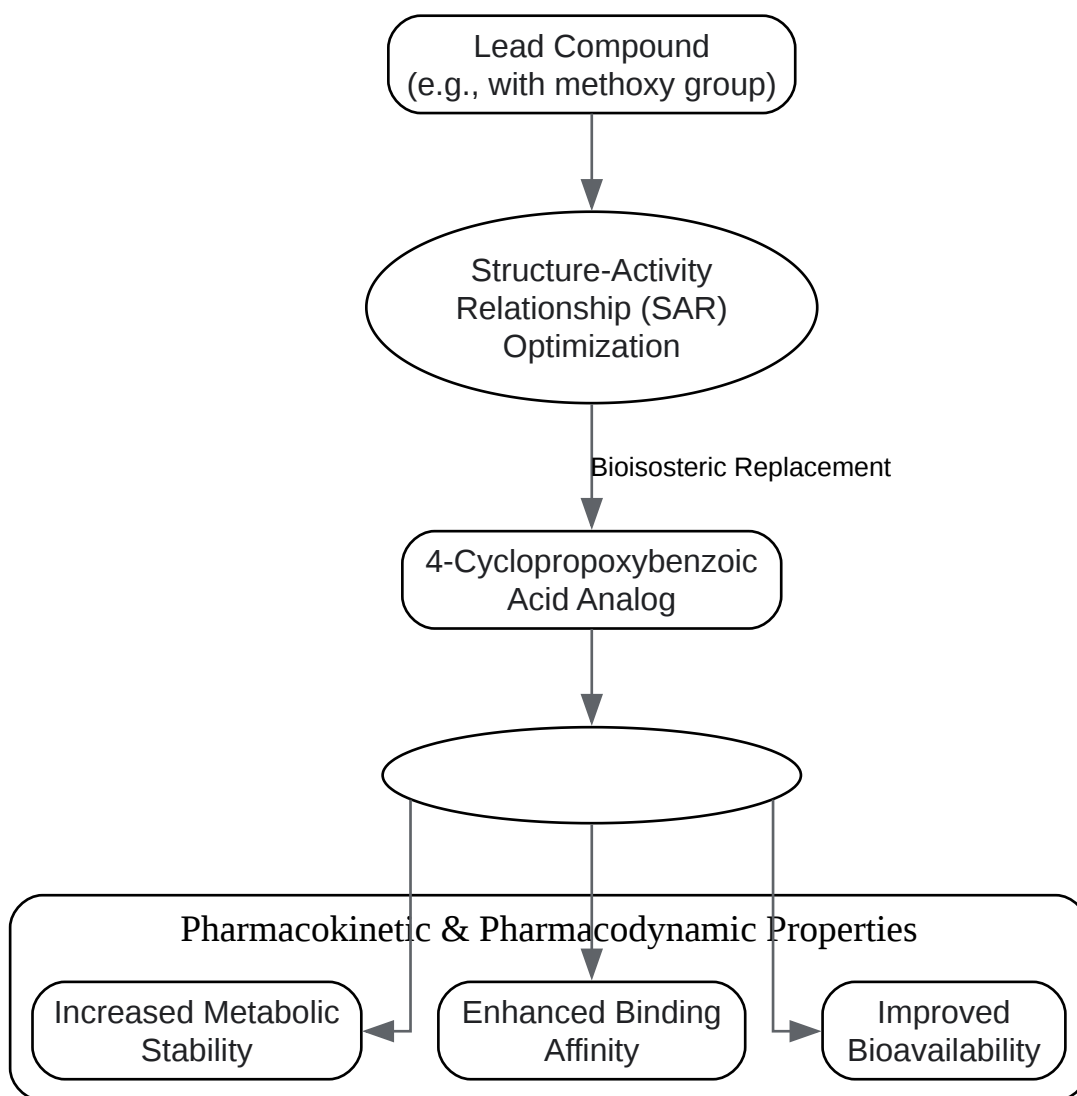
Table 1: Physicochemical Properties and Identifiers of **4-Cyclopropoxybenzoic Acid**

Property	Value	Source
IUPAC Name	4-Cyclopropoxybenzoic acid	N/A
CAS Number	62577-90-6	Supplier Data
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>3</sub>	Calculated
Molecular Weight	178.18 g/mol	Calculated
Predicted LogP	2.1	ChemDraw
Predicted pKa	4.35 ± 0.10	ChemAxon
Appearance	White to off-white solid	Typical for benzoic acid derivatives

## Synthesis of 4-Cyclopropoxybenzoic Acid

The synthesis of **4-cyclopropoxybenzoic acid** typically proceeds via a Williamson ether synthesis, a robust and widely used method for forming ether linkages. The general synthetic workflow is depicted below.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [4-Cyclopropoxybenzoic Acid: A Versatile Building Block in Modern Organic Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b155675#4-cyclopropoxybenzoic-acid-as-a-building-block-in-organic-synthesis\]](https://www.benchchem.com/product/b155675#4-cyclopropoxybenzoic-acid-as-a-building-block-in-organic-synthesis)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)